

An In-depth Technical Guide to Allylurea: Synthesis, Properties, and Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Allylurea

Cat. No.: B145677

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Allylurea (prop-2-enylurea) is a versatile organic compound with significant potential in various scientific and industrial domains. This technical guide provides a comprehensive overview of **allylurea**, including its fundamental chemical and physical properties, detailed experimental protocols for its synthesis and purification, and an exploration of its applications, particularly in the realms of drug development and polymer chemistry. The information is curated to be a valuable resource for researchers, scientists, and professionals in drug development, offering both foundational knowledge and practical methodologies.

Core Chemical and Physical Properties

Allylurea, with the CAS number 557-11-9, is a urea derivative containing a reactive allyl group. [1][2] This dual functionality makes it a valuable building block in organic synthesis. Its molecular and physical properties are summarized in the tables below.

Table 1: Molecular Properties of Allylurea

Property	Value	Source
CAS Number	557-11-9	[1][2]
Molecular Formula	C ₄ H ₈ N ₂ O	[1][2]
IUPAC Name	prop-2-enylurea	[2]
Molecular Weight	100.12 g/mol	[2]
Canonical SMILES	C=CCNC(=O)N	[2]
InChI Key	VPJDULFXCAQHRC-UHFFFAOYSA-N	[1]

Table 2: Physicochemical Data of Allylurea

Property	Value	Source
Appearance	White to cream-colored crystalline powder	
Melting Point	84-86 °C	
Boiling Point	168 °C	
Solubility	Soluble in water and ethanol; slightly soluble in ether and chloroform	
Density	1.008 g/cm ³	

Synthesis and Purification of Allylurea

The synthesis of **allylurea** can be achieved through several routes. A common and effective method involves the reaction of allylamine with a source of the carbonyl group, such as urea or an isocyanate derivative.

Experimental Protocol: Synthesis of Allylurea from Allylamine and Urea

This protocol outlines a straightforward synthesis of **allylurea**.

Materials:

- Allylamine
- Urea
- Hydrochloric acid (concentrated)
- Ethanol
- Deionized water

Procedure:

- In a round-bottom flask equipped with a reflux condenser, combine allylamine and an equimolar amount of urea.
- Add a catalytic amount of concentrated hydrochloric acid to the mixture.
- Heat the mixture to reflux for a specified period, monitoring the reaction progress by thin-layer chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature.
- Concentrate the solution under reduced pressure to remove the solvent.
- The crude product will precipitate upon cooling. Collect the solid by vacuum filtration.
- Wash the crude product with cold ethanol to remove unreacted starting materials.
- Further purify the product by recrystallization.

Experimental Protocol: Purification of Allylurea by Recrystallization

Materials:

- Crude **allylurea**

- Ethanol (or a suitable solvent mixture such as ethanol/ether or ethanol/chloroform)
- Deionized water
- Activated charcoal (optional)

Procedure:

- Dissolve the crude **allylurea** in a minimal amount of hot ethanol.
- If colored impurities are present, add a small amount of activated charcoal and heat the solution for a few minutes.
- Perform a hot gravity filtration to remove the activated charcoal and any insoluble impurities.
- Allow the filtrate to cool slowly to room temperature to promote the formation of well-defined crystals.
- Further cool the solution in an ice bath to maximize crystal yield.
- Collect the purified crystals by vacuum filtration.
- Wash the crystals with a small amount of cold ethanol.
- Dry the crystals in a desiccator or under vacuum to obtain pure **allylurea**.



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*Workflow for the synthesis and purification of **allylurea**.*

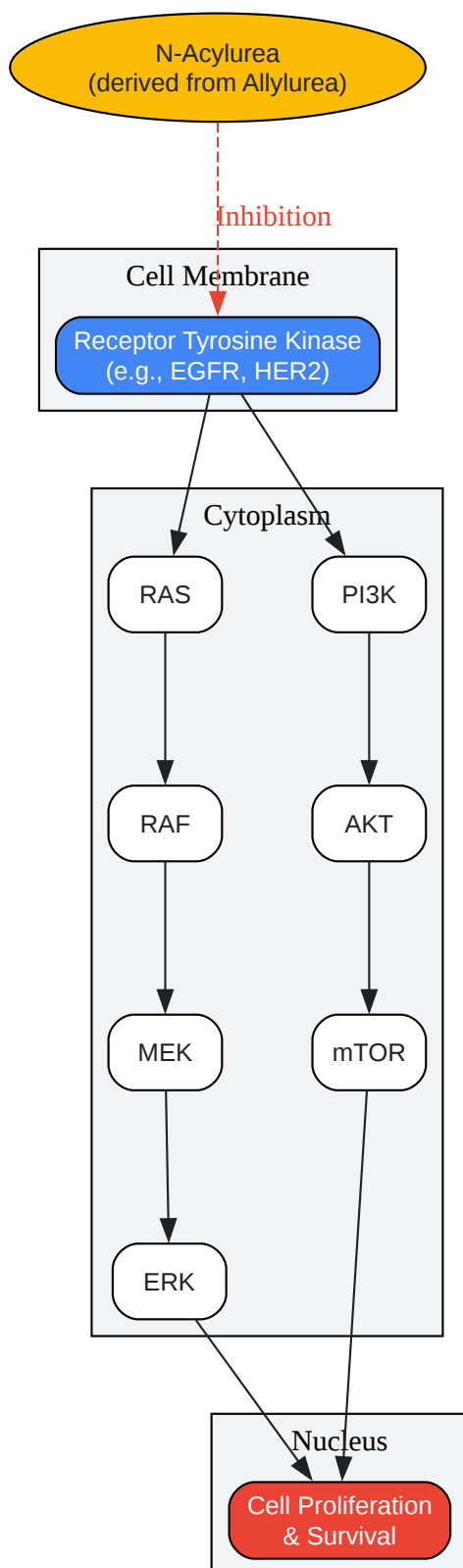
Applications in Drug Development and Research

Urea and its derivatives are recognized as privileged structures in medicinal chemistry due to their ability to form stable hydrogen bonds with biological targets. **Allylurea**, as a reactive precursor, is of significant interest in the development of novel therapeutic agents.

Anticancer Activity

N-acylureas, which can be synthesized from **allylurea**, have demonstrated cytotoxic activity against various cancer cell lines. The proposed mechanism of action for some N-acylureas involves the inhibition of key signaling pathways that are often dysregulated in cancer.

While a specific signaling pathway for **allylurea** has not been definitively elucidated, the general mechanism for N-acylurea derivatives often involves the modulation of receptor tyrosine kinases (RTKs) such as the Epidermal Growth Factor Receptor (EGFR) and Human Epidermal Growth Factor Receptor 2 (HER2). Inhibition of these receptors can disrupt downstream signaling cascades like the RAS/RAF/MEK/ERK and PI3K/AKT/mTOR pathways, which are critical for cell proliferation and survival.



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Proposed signaling pathway inhibition by N-acylurea derivatives.

Analgesic and Anti-inflammatory Potential

Certain urea derivatives have been investigated for their analgesic and anti-inflammatory properties. The mechanism is thought to involve the inhibition of enzymes such as cyclooxygenase (COX), which are key mediators of inflammation and pain. Further derivatization of **allylurea** could lead to the development of novel non-steroidal anti-inflammatory drugs (NSAIDs).

Application in Polymer Chemistry: Molecularly Imprinted Polymers (MIPs)

Allylurea's vinyl group makes it a suitable functional monomer for polymerization. A significant application is in the synthesis of Molecularly Imprinted Polymers (MIPs). MIPs are synthetic polymers with artificially created recognition sites for a target molecule.

Experimental Protocol: Synthesis of Allylurea-based MIPs for Drug Delivery

This protocol provides a general framework for the synthesis of MIPs using **allylurea** as a functional monomer for the potential controlled release of a model drug.

Materials:

- Template drug molecule
- **Allylurea** (functional monomer)
- Ethylene glycol dimethacrylate (EGDMA) (cross-linker)
- Azobisisobutyronitrile (AIBN) (initiator)
- Suitable porogenic solvent (e.g., acetonitrile, chloroform)

Procedure:

- **Pre-polymerization Complex Formation:** In a glass vial, dissolve the template drug and **allylurea** in the porogenic solvent. The molar ratio of template to functional monomer is a

critical parameter to optimize. Allow the mixture to stand for a period to facilitate the formation of hydrogen bonds between the template and **allylurea**.

- **Polymerization:** Add the cross-linker (EGDMA) and the initiator (AIBN) to the pre-polymerization mixture. Purge the solution with nitrogen gas to remove oxygen, which can inhibit polymerization. Seal the vial and initiate polymerization by heating or UV irradiation.
- **Template Removal:** After polymerization, the resulting polymer monolith is ground into fine particles. The template molecule is then extracted from the polymer matrix by washing extensively with a suitable solvent (e.g., a mixture of methanol and acetic acid). This step creates the specific recognition sites within the polymer.
- **Characterization:** The resulting MIP particles are characterized for their size, morphology, and binding affinity for the template drug.

The use of **allylurea** in MIPs offers a promising avenue for the development of advanced drug delivery systems with enhanced selectivity and controlled release profiles.

Safety and Handling

Allylurea should be handled with appropriate safety precautions in a well-ventilated laboratory. It is advisable to wear personal protective equipment, including gloves, safety glasses, and a lab coat. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

Conclusion

Allylurea is a valuable and versatile chemical compound with a well-defined set of properties and synthetic routes. Its utility extends from a fundamental building block in organic chemistry to a key component in the development of advanced materials like MIPs and potentially novel therapeutic agents. The detailed protocols and technical information provided in this guide are intended to facilitate further research and innovation in the various fields where **allylurea** can make a significant impact.

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References

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